Synthesis and characterization of Bis(2,6-dimethylphenyl) Chloroph

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Compound of Interest	
Compound Name:	*Bis(2,6-dimethylphenyl) Chlorophosphate*
CAS No.:	*81639-99-8*
Cat. No.:	*B1277949*

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An In-depth Technical Guide to the Synthesis and Characterization of **Bis(2,6-dimethylphenyl) Chlorophosphate**

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Bis(2,6-dimethylpheny** into the fundamental principles behind its synthesis, detailed characterization methodologies, and critical safety protocols. The structure of this docum experimental progression, from reagent selection to final product validation, emphasizing the scientific rationale behind each step.

Compound Overview and Strategic Importance

Bis(2,6-dimethylphenyl) Chlorophosphate (CAS No: 81639-99-8) is a sterically hindered organophosphorus compound featuring a central phospha atom and two 2,6-dimethylphenyl (xylyl) moieties.[1][2] Its molecular structure, particularly the bulky xylyl groups, imparts unique reactivity, making it a in complex organic synthesis.[2] The chlorophosphate functional group serves as a reactive handle for introducing the bis(2,6-dimethylphenyl)phosph substrates.[2] This guide will provide the necessary framework for its successful synthesis and rigorous characterization.

Physicochemical Properties

A summary of the key physical and chemical properties of **Bis(2,6-dimethylphenyl) Chlorophosphate** is presented below for quick reference.

Property	Value	Source(s)
Molecular Formula	$C_{16}H_{18}ClO_3P$	[1][3]
Molecular Weight	324.74 g/mol	[1][3]
CAS Number	81639-99-8	[1]
Appearance	White to light yellow/red crystalline powder	[3][4]
Melting Point	50-54 °C	[4]
Boiling Point	219 °C at 7 mmHg	[4]
Key Synonyms	Bis(2,6-dimethylphenyl)phosphoryl Chloride, Chlorophosphoric Acid Bis(2,6-dimethylphenyl) Ester	[1][3]
Moisture Sensitivity	Moisture Sensitive	[4][5]

Synthesis Methodology: A Self-Validating Protocol

The synthesis of **Bis(2,6-dimethylphenyl) Chlorophosphate** is most effectively achieved through the controlled reaction of phosphoryl chloride (PO dimethylphenol. The choice of this pathway is dictated by the need to control the degree of substitution on the phosphorus center.

Causality Behind Experimental Design:

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- Stoichiometry: A precise 2:1 molar ratio of 2,6-dimethylphenol to phosphoryl chloride is critical. This stoichiometric control favors the formation of th over the mono- or trisubstituted phosphate esters.
- Base Scavenging: The reaction generates hydrogen chloride (HCl) as a byproduct. A tertiary amine base, such as triethylamine or pyridine, is incor generated HCl. This prevents side reactions and drives the equilibrium towards product formation by consuming a reaction product.
- Inert Atmosphere: Phosphoryl chloride and the target chlorophosphate product are both highly sensitive to moisture.[4][5] Performing the reaction u nitrogen or argon) is mandatory to prevent hydrolysis, which would lead to the formation of phosphoric acid derivatives and reduce the yield and pu
- Temperature Control: The initial reaction is exothermic. Slow, dropwise addition of phosphoryl chloride to a cooled solution of the phenol and base reaction rate and prevent thermal decomposition or unwanted side reactions.

Detailed Step-by-Step Synthesis Protocol

Reagents and Equipment:

- 2,6-Dimethylphenol (2.0 equivalents)
- Phosphoryl chloride ($POCl_3$) (1.0 equivalent)
- Anhydrous triethylamine (≥2.0 equivalents)
- Anhydrous solvent (e.g., Toluene or Dichloromethane)
- Two-neck round-bottom flask, oven-dried
- Dropping funnel, oven-dried
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon) with manifold
- Ice bath
- Standard glassware for aqueous work-up and purification

Experimental Workflow Diagram:

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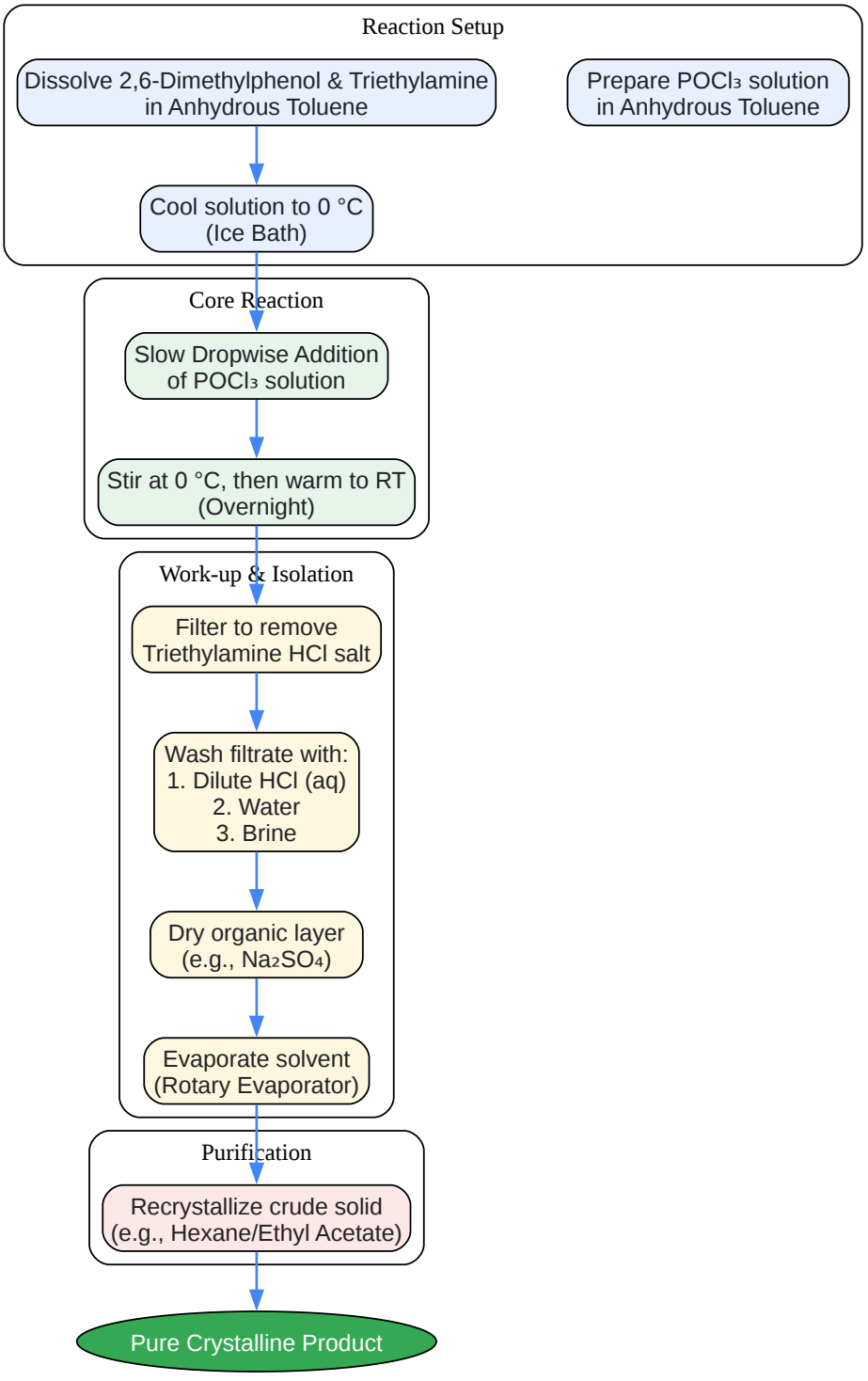

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Caption: Synthesis workflow for **Bis(2,6-dimethylphenyl) Chlorophosphate**.

Procedure:

- Setup: Assemble an oven-dried two-neck round-bottom flask with a magnetic stir bar, a dropping funnel, and an inert gas inlet. Maintain a positive p throughout the experiment.

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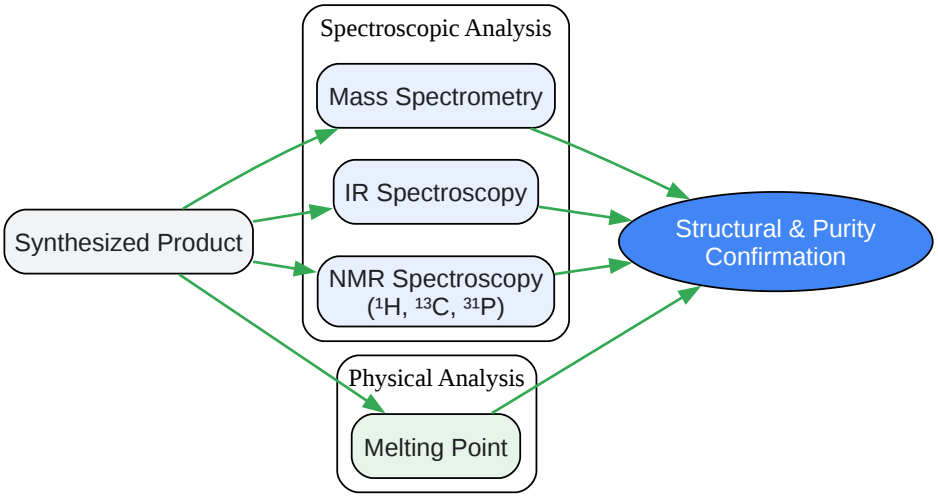
- Reagent Preparation: In the flask, dissolve 2,6-dimethylphenol (2.0 eq.) and anhydrous triethylamine (2.1 eq.) in anhydrous toluene. Cool the stirre bath.
- Reaction: In the dropping funnel, prepare a solution of phosphoryl chloride (1.0 eq.) in anhydrous toluene. Add the phosphoryl chloride solution dro solution over 30-60 minutes, ensuring the internal temperature does not rise significantly.
- Completion: After the addition is complete, continue stirring the reaction mixture at 0 °C for one hour, then allow it to slowly warm to room temperat
- Work-up: Filter the reaction mixture to remove the precipitated triethylammonium chloride salt. Transfer the filtrate to a separatory funnel and wash water, and saturated brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the cru
- Purification: Purify the resulting crude solid by recrystallization from a suitable solvent system, such as a mixture of hexane and ethyl acetate, to afl off-white crystalline solid.

Comprehensive Characterization

To confirm the identity, structure, and purity of the synthesized **Bis(2,6-dimethylphenyl) Chlorophosphate**, a suite of analytical techniques must be

Characterization Logic



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Caption: Analytical workflow for product validation.

Expected Analytical Data:

Technique	Expected Result	Rationale
^{31}P NMR	A single sharp resonance.	Confirms the presence of a single ph
^{1}H NMR	Signals corresponding to aromatic protons and two distinct methyl group protons. Integration should match the $C_{16}H_{18}$ formula.	Validates the proton framework of th
IR Spectroscopy	Strong absorbance for P=O stretch (~1300 cm^{-1}), P-O-Ar stretch (~1200 cm^{-1}), and P-Cl stretch (~550 cm^{-1}).	Confirms the presence of key functic
Mass Spectrometry	Molecular ion peak (M^+) at m/z ≈ 324 and an M+2 peak at m/z ≈ 326 with an intensity ratio of ~3:1.	Confirms the molecular weight and t chlorine atom.
Melting Point	A sharp melting point within the range of 50-54 °C.	A narrow melting range indicates hig solid.[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{31}P NMR: This is the most definitive technique for this compound. A proton-decoupled ^{31}P NMR spectrum should show a single, sharp signal, confir phosphorus nucleus. The chemical shift will be characteristic of a chlorophosphate environment.
- ^{1}H NMR: The spectrum will be characterized by signals for the aromatic protons (typically in the 7.0-7.5 ppm region) and the twelve methyl protons sharp peak or two closely spaced peaks around 2.2-2.4 ppm.[6] The integration ratio of aromatic to methyl protons should be 6:12 (or 1:2).
- ^{13}C NMR: The spectrum will show the expected number of signals for the unique carbon atoms in the molecule, including distinct signals for the me carbons.

Infrared (IR) Spectroscopy

The IR spectrum provides a fingerprint of the molecule's functional groups. Key vibrational bands to identify include:

- P=O Stretch: A strong and sharp absorption band typically appears in the region of 1280-1310 cm^{-1}.
- P-O-C (Aryl) Stretch: A strong band is expected around 1150-1250 cm^{-1}.
- P-Cl Stretch: A medium to strong absorption is expected in the 500-600 cm^{-1} region.
- Aromatic C=C and C-H Stretches: These will be present in their characteristic regions (>3000 cm^{-1} for C-H and ~1600 cm^{-1} for C=C).

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight.[7] For **Bis(2,6-dimethylphenyl) Chlorophosphate** ($C_{16}H_{18}ClO_3P$), the analysis should r

- Molecular Ion (M^+): A peak corresponding to the molecular weight (m/z ≈ 324.07).
- Isotopic Pattern: Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl), a characteristic isotopic pattern will be observed. There will be a isotopologue) and an M+2 peak (for the ^{37}Cl isotopologue) with a relative intensity ratio of approximately 3:1, which is a definitive indicator of a mor

Safety, Handling, and Storage

Bis(2,6-dimethylphenyl) Chlorophosphate is a reactive and corrosive chemical that requires careful handling.

GHS Hazard Information:

- Classification: Skin Corrosion/Irritation Category 1C; Serious Eye Damage/Eye Irritation Category 1.[1]
- Hazard Statements: H314 - Causes severe skin burns and eye damage.[1]

Handling and Personal Protective Equipment (PPE):

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- Engineering Controls: All handling should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment: Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with a face shield.[8]
- Precautions: Avoid breathing dust.[4] Prevent contact with skin, eyes, and clothing. The compound is moisture-sensitive; handle under inert gas an

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term stability, it is recommended to store under an inert gas atmosphere (e.g., argon or nitrogen).[4]

Disposal:

- Dispose of contents and container to an approved hazardous waste disposal plant in accordance with local, state, and federal regulations.[4]

Applications in Research and Development

The primary utility of **Bis(2,6-dimethylphenyl) Chlorophosphate** lies in its role as a specialized phosphorylating agent.[2] The steric bulk provided b groups can direct reactions with high regioselectivity and is often employed in the synthesis of complex molecules where controlling reactivity at a spe potential use as a flame retardant, a common application for organophosphorus compounds, is also noted.[2]

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